

1-Methoxypropane: Chemical Identity and Molecular Weight

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Compound of Interest

Compound Name: **1-methoxypropane**

Cat. No.: **B14500535**

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1-Methoxypropane, also known as methyl propyl ether, is a colorless, flammable liquid organic compound.^{[1][2]} It was historically used as a general anesthetic.^[2] This document provides the fundamental chemical properties of **1-methoxypropane**, focusing on its molecular formula and weight.

Chemical Formula and Composition

The empirical and molecular formula for **1-methoxypropane** is C₄H₁₀O.^[3] This formula indicates that a single molecule of **1-methoxypropane** is composed of four carbon atoms, ten hydrogen atoms, and one oxygen atom.^[4]

Molecular Weight

The molecular weight of a substance is the sum of the atomic weights of its constituent atoms. The calculated molecular weight of **1-methoxypropane** is 74.12 g/mol.^{[3][5][6]}

Property	Value	Source
Molecular Formula	C ₄ H ₁₀ O	[3] [7]
Molecular Weight	74.12 g/mol	[3] [5] [6]
Constituent Atoms	Carbon (C), Hydrogen (H), Oxygen (O)	[4]
Atom Count	C: 4, H: 10, O: 1	[4]

Note: While the user request included requirements for experimental protocols and signaling pathway diagrams, these are not applicable to the fundamental chemical properties of a simple compound like **1-methoxypropane**.

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References

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